

# In-Depth Technical Guide: Azido-PEG6-CH<sub>2</sub>COOH Safety and Handling

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## Compound of Interest

Compound Name: Azido-PEG6-CH<sub>2</sub>COOH

Cat. No.: B7852366

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for specialized reagents is paramount. This guide provides a detailed overview of the safety data for **Azido-PEG6-CH<sub>2</sub>COOH**, a bifunctional PROTAC linker used in the synthesis of proteolysis-targeting chimeras.

## Product Identification

Identifier	Value
Product Name	Azido-PEG6-CH <sub>2</sub> COOH
CAS Number	880129-82-8[1][2][3][4]
Molecular Formula	C <sub>14</sub> H <sub>27</sub> N <sub>3</sub> O <sub>8</sub> [3]
Molecular Weight	365.38 g/mol
Synonyms	20-Azido-3,6,9,12,15,18-hexaoxaicosanoic acid

## Physical and Chemical Properties

Property	Value
Appearance	Solid
Purity	>98.0%
Solubility	Soluble in DMSO (50 mg/mL)
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available

## Hazard Identification and Safety Precautions

While comprehensive toxicological data for **Azido-PEG6-CH<sub>2</sub>COOH** is not currently available, it is classified with a "Danger" signal word, indicating potential hazards. The following GHS precautionary statements have been associated with this compound:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P337+P313: If eye irritation persists: Get medical advice/attention.
- P370+P378: In case of fire: Use appropriate media to extinguish.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Some suppliers also list it under "Acute toxicity, dermal (Category 4)" and "Acute toxicity, oral (Category 4)".

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Azido-PEG6-CH<sub>2</sub>COOH** and ensure laboratory safety.

Condition	Recommendation
Handling	Use personal protective equipment (PPE) as outlined below. Avoid inhalation, ingestion, and contact with skin and eyes.
Storage (Pure Form)	Store in a tightly sealed container in a dry, well-ventilated place. Recommended storage is at -20°C for long-term stability (up to 3 years). It can also be stored at 4°C for up to 2 years.
Storage (In Solvent)	For solutions in DMSO, store at -80°C for up to 6 months or -20°C for up to 1 month. Note that DMSO is hygroscopic and can impact solubility; use freshly opened solvent.

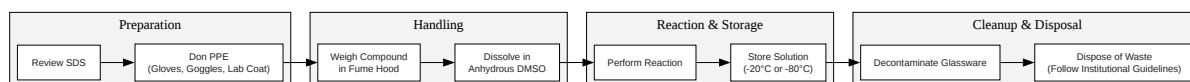
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **Azido-PEG6-CH<sub>2</sub>COOH**.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear protective gloves and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if inhalation risk exists.

## Experimental Workflow: Safe Handling Protocol

The following diagram outlines a generalized workflow for the safe handling of **Azido-PEG6-CH<sub>2</sub>COOH** in a research setting.



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Caption: Workflow for the safe handling of **Azido-PEG6-CH<sub>2</sub>COOH**.

## First Aid Measures

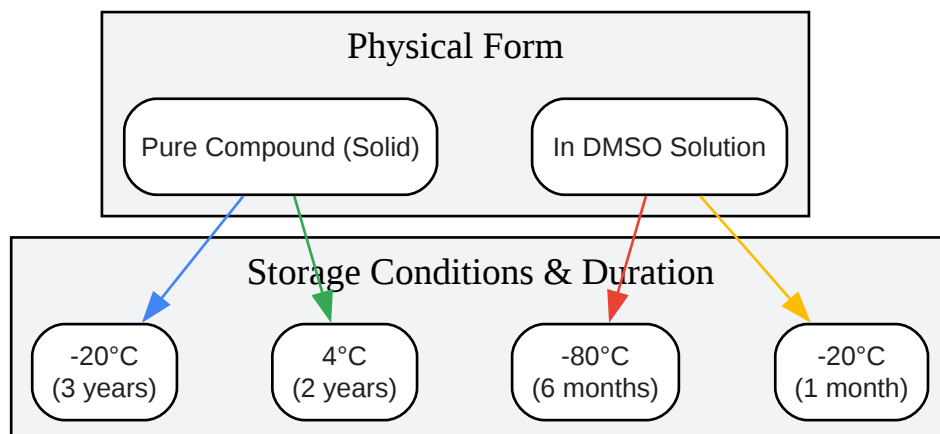
In the event of exposure, follow these first aid guidelines:

- After inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Always consult a physician in case of exposure.

## Logical Relationship: Storage Stability

The following diagram illustrates the relationship between storage conditions and the stability of **Azido-PEG6-CH<sub>2</sub>COOH**.



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Caption: Storage conditions and stability of **Azido-PEG6-CH<sub>2</sub>COOH**.

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